

# Operational Guide: Safe Disposal of 1-(3-Methylpyridin-2-yl)ethanol

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## Compound of Interest

Compound Name: 1-(3-Methylpyridin-2-yl)ethanol

CAS No.: 780804-99-1

Cat. No.: B6321743

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## Executive Summary & Immediate Directives

Do NOT pour down the drain. **1-(3-Methylpyridin-2-yl)ethanol** (CAS 780804-99-1) is a pyridine derivative.<sup>[1][2][3]</sup> Like its parent compound, it possesses significant aquatic toxicity and can disrupt biological wastewater treatment systems.

Core Disposal Strategy: This compound must be managed as Hazardous Organic Waste.<sup>[1][3]</sup> It requires segregation from oxidizers and acids due to its basic nature.<sup>[1]</sup> The ultimate destruction method is high-temperature incineration via a licensed hazardous waste contractor.<sup>[1]</sup>

## Critical "Do's and Don'ts"

Action	Directive	Reason
Drain Disposal	STRICTLY PROHIBITED	Toxic to aquatic life; disrupts microbial water treatment.[1][3]
Trash Disposal	PROHIBITED	Leaches into groundwater; potential violation of RCRA regulations.[1][3]
Mixing	SEGREGATE	Do not mix with strong acids (exothermic reaction) or oxidizers.[1][3]
Container	HDPE or Glass	Compatible materials; avoid low-grade plastics that may soften.[1]

## Chemical Profile & Hazard Identification

Understanding the physicochemical properties is the first step in a self-validating safety protocol.[1][3] Treat this specific isomer with the same rigor as general pyridine derivatives.

Table 1: Physicochemical & Hazard Profile

Property	Data / Classification
Chemical Name	1-(3-Methylpyridin-2-yl)ethanol
CAS Number	780804-99-1
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO
Physical State	Liquid or Low-Melting Solid (Viscous)
Basicity	Weak Organic Base (Pyridine Nitrogen)
GHS Classification	Warning[1][2][3][4][5][6][7] • Acute Tox. 4 (Oral) • Skin Irrit. 2 • Eye Irrit. 2A • STOT SE 3 (Respiratory Irritation)
RCRA Status	Not P- or U-listed specifically, but often exhibits D001 (Ignitable) or D002 (Corrosive) characteristics depending on concentration and solvent.[1]

“

*Expert Insight: The methyl group on the pyridine ring slightly increases lipophilicity compared to bare pyridine, potentially facilitating skin absorption. Always handle with nitrile gloves.[1]*

## Pre-Disposal Characterization[1][2]

Before disposal, you must characterize the waste stream.[8] This determines the correct regulatory pathway.[1][3]

### Scenario A: Pure Chemical / High Concentration Stock

- Status: Unused reagent or expired stock.[1][3]
- Action: Lab Pack. Keep in original container if possible. If transferring, use amber glass or HDPE.

- Label: "Waste **1-(3-Methylpyridin-2-yl)ethanol** - Toxic, Irritant."[\[1\]](#)[\[3\]](#)

## Scenario B: Reaction Mixture (Organic Solvent)

- Status: Dissolved in DCM, Ethyl Acetate, or Methanol.
- Action: Segregate into "Non-Halogenated Organic Waste" (unless dissolved in DCM/Chloroform, then "Halogenated").
- Precaution: Ensure the waste container does not contain strong acids (e.g., H<sub>2</sub>SO<sub>4</sub>, HNO<sub>3</sub>) to prevent uncontrolled heat generation.

## Scenario C: Aqueous Waste Stream

- Status: Dissolved in water/buffer (e.g., after an extraction).
- Action: Check pH. If pH > 12.5, it is D002 Corrosive Waste.[\[9\]](#)
- Treatment: Adjust pH to 6–9 using dilute Hydrochloric Acid (HCl) before adding to the aqueous waste drum, ONLY if your facility permits elementary neutralization. Otherwise, label as "Basic Aqueous Waste."

## Step-by-Step Disposal Protocol

This protocol ensures compliance with EPA (40 CFR) and local hazardous waste regulations.[\[1\]](#)  
[\[3\]](#)

### Step 1: Segregation & Container Selection

- Vessel: Use High-Density Polyethylene (HDPE) or Borosilicate Glass.[\[1\]](#)[\[3\]](#)
- Headspace: Leave at least 10% headspace to allow for vapor expansion.[\[1\]](#)
- Segregation:
  - Keep Away From: Oxidizers (Peroxides, Nitrates) and Strong Acids.[\[2\]](#)
  - Compatible With: Other organic bases (Triethylamine, Pyridine), alcohols, ketones.

## Step 2: Labeling

Every container must be labeled immediately upon the first drop of waste entering it.<sup>[1][3]</sup>

- Standard Tag: "Hazardous Waste"
- Constituents: Write out "**1-(3-Methylpyridin-2-yl)ethanol**" fully. Do not use abbreviations or formulas.
- Hazards: Check "Toxic" and "Irritant."<sup>[1][3]</sup> If in a flammable solvent, check "Flammable."

## Step 3: Storage

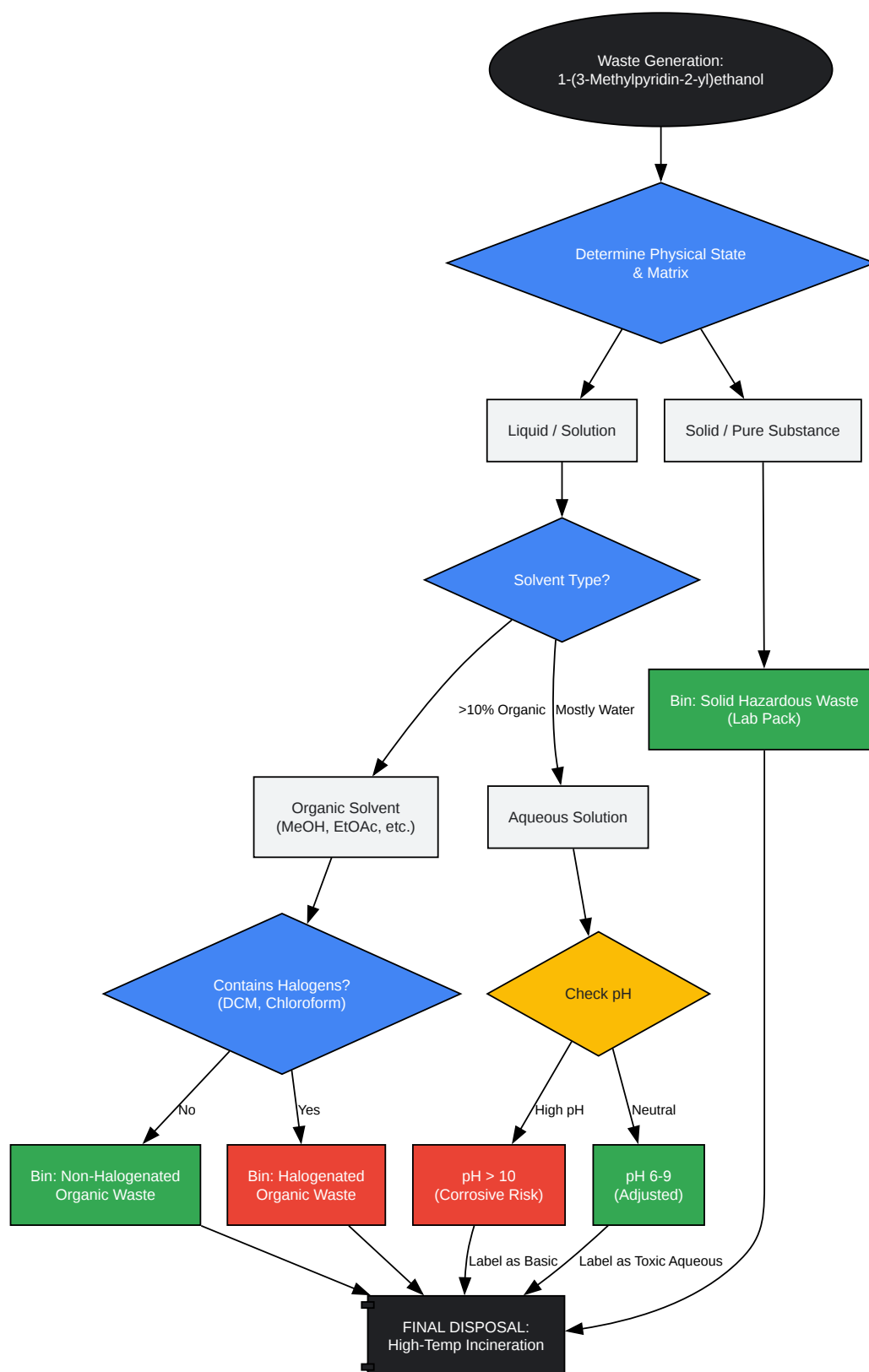
- Store in a Secondary Containment tray (polypropylene) to catch leaks.<sup>[1]</sup>
- Keep the container in a designated Satellite Accumulation Area (SAA) near the point of generation.
- Ensure the cap is tightly closed when not actively adding waste.<sup>[1][3][6]</sup>

## Step 4: Final Handoff

- Contact your EHS department or licensed waste contractor (e.g., Veolia, Clean Harbors) for pickup.
- Destruction Method: The contractor will likely use Rotary Kiln Incineration.<sup>[1][3]</sup> This ensures the pyridine ring is fully oxidized to CO<sub>2</sub>, H<sub>2</sub>O, and NO<sub>x</sub> (scrubbed), preventing environmental release.

## Decision Logic & Workflow (Visualization)

The following diagram illustrates the decision matrix for disposing of this specific chemical based on its state and purity.



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Caption: Decision tree for the segregation and disposal of **1-(3-Methylpyridin-2-yl)ethanol** waste streams.

## Spill Response Protocol

In the event of a spill in the laboratory, follow this immediate containment procedure.

- Evacuate & Ventilate: Pyridine derivatives have distinct, unpleasant odors and respiratory toxicity. Clear the immediate area.<sup>[1][3][10][11][12]</sup>
- PPE: Wear Nitrile gloves (double gloving recommended), safety goggles, and a lab coat.<sup>[2]</sup> If the spill is large (>500ml) or outside a fume hood, use a half-mask respirator with organic vapor cartridges.<sup>[1]</sup>
- Containment: Surround the spill with an inert absorbent (Vermiculite, Diatomaceous earth, or commercial spill pads).
  - Note: Do not use paper towels alone, as they increase the surface area for evaporation.
- Neutralization (Optional but Recommended): Sprinkle Citric Acid or Sodium Bisulfate powder over the spill to neutralize the basic pyridine moiety.<sup>[1]</sup> This reduces volatility.<sup>[1]</sup>
- Cleanup: Scoop the absorbed material into a hazardous waste bag/pail. Label as "Spill Debris: Pyridine Derivative."<sup>[1][3]</sup>
- Decontamination: Wash the surface with a dilute soap and water solution.<sup>[1][3]</sup>

## References

- PubChem. (2023).<sup>[1][3]</sup> Compound Summary: **1-(3-Methylpyridin-2-yl)ethanol** (CAS 780804-99-1).<sup>[1][3][5][13]</sup> National Library of Medicine.<sup>[1][3]</sup> [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA). (2023).<sup>[1][3]</sup> Resource Conservation and Recovery Act (RCRA) Regulations: 40 CFR Part 261 - Identification and Listing of Hazardous Waste.<sup>[1][Link][1][3]</sup>
- Occupational Safety and Health Administration (OSHA). (2023).<sup>[1][3]</sup> Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200.<sup>[1][3][6][10][11]</sup> [\[Link\]](#)<sup>[1][3]</sup>

- National Institute for Occupational Safety and Health (NIOSH). (2023).<sup>[1][3]</sup> Pocket Guide to Chemical Hazards: Pyridine.<sup>[1][3]</sup> [\[Link\]](#)<sup>[1][3]</sup>

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